

# Piperonyl Acetone: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Piperonyl acetone

Cat. No.: B1678440

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Disclaimer: This document is intended as a technical guide for informational purposes only and does not replace a formal safety data sheet (SDS) or a comprehensive risk assessment. Always consult the official SDS from your supplier and follow all institutional and regulatory safety protocols.

## Introduction

**Piperonyl acetone**, also known as 4-(3,4-methylenedioxyphenyl)-2-butanone, is an aromatic ketone utilized as a fragrance ingredient and a chemical intermediate. Its safe handling in a research and development setting is paramount to protect personnel from potential hazards. This guide provides an in-depth overview of the known safety information, handling procedures, and personal protective equipment recommendations for **piperonyl acetone**.

## Hazard Identification and Classification

**Piperonyl acetone** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. Based on available safety data sheets, it is known to cause skin and eye irritation and may cause respiratory irritation.

## Toxicological Data

Quantitative toxicological data for **piperonyl acetone** is not extensively available in the public domain. The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment, and the findings are summarized below. For comparison, data on the related compound acetone is also provided, though it should be noted that the toxicological profiles of the two substances may differ significantly.

Table 1: Acute Toxicity Data

Substance	Test	Species	Route	Value	Reference
Piperonyl Acetone	LD50	-	Oral	No data available	-
Piperonyl Acetone	LC50	-	Inhalation	No data available	-
Acetone	LD50	Mouse	Oral	3000 mg/kg	Sciencelab.com MSDS
Acetone	LC50 (4h)	Mouse	Inhalation	44,000 mg/m <sup>3</sup>	Sciencelab.com MSDS
Acetone	LD50	Rat	Oral	5800 mg/kg	Sciencelab.com MSDS
Acetone	LC50 (8h)	Rat	Inhalation	50,100 mg/m <sup>3</sup>	Sciencelab.com MSDS

Table 2: Genotoxicity and Skin Sensitization

Substance	Assay	Result	Reference
Piperonyl Acetone	Genotoxicity	Not expected to be genotoxic	RIFM Safety Assessment
Piperonyl Acetone	Skin Sensitization	Not expected to be a skin sensitizer	RIFM Safety Assessment

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **piperonyl acetone** are not publicly available. However, based on the RIFM safety assessment summaries, the following standard toxicological assays were likely performed.

## Genotoxicity Assays

- Objective: To assess the potential of a substance to cause genetic mutations.
- Typical Methodologies: A battery of tests is typically employed, including:
  - Ames Test (Bacterial Reverse Mutation Assay): This test uses various strains of *Salmonella typhimurium* with mutations in genes involved in histidine synthesis. The test substance is evaluated for its ability to cause a reversion to a state where the bacteria can synthesize histidine again.
  - In Vitro Mammalian Cell Gene Mutation Test: This assay uses mammalian cell lines to detect gene mutations induced by the test substance.
  - In Vitro Mammalian Chromosomal Aberration Test: This test assesses the potential of a substance to cause structural chromosomal abnormalities in cultured mammalian cells.

## Repeated Dose Toxicity Studies

- Objective: To evaluate the adverse effects of a substance following repeated administration over a prolonged period.
- Typical Methodology: The substance is administered daily to laboratory animals (typically rats) for a set period (e.g., 28 or 90 days) via the most relevant route of exposure (e.g., oral, dermal). Clinical observations, body weight, food consumption, hematology, clinical chemistry, and organ weights are monitored. At the end of the study, a full histopathological examination is performed.

## Skin Sensitization Assays

- Objective: To determine the potential of a substance to cause allergic contact dermatitis.
- Typical Methodologies:

- Local Lymph Node Assay (LLNA): This in vivo test measures the proliferation of lymphocytes in the draining lymph nodes of mice following dermal application of the test substance.
- In Vitro Methods: A number of in vitro methods are now available that assess key events in the skin sensitization pathway, such as the Direct Peptide Reactivity Assay (DPRA) and the KeratinoSens™ assay.

## Personal Protective Equipment (PPE)

Appropriate PPE is essential to minimize exposure to **piperonyl acetone**.

Table 3: Personal Protective Equipment Recommendations

Protection Type	Recommendation	Specifications
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 compliant
Hand Protection	Chemical-resistant gloves	Butyl rubber is highly recommended for protection against ketones. Natural rubber may also be suitable. Nitrile, latex, and vinyl gloves are not recommended for prolonged contact. <a href="#">[1]</a>
Skin and Body Protection	Laboratory coat	-
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Use only in a well-ventilated area. Wash hands thoroughly after handling.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.

## Accidental Release Measures

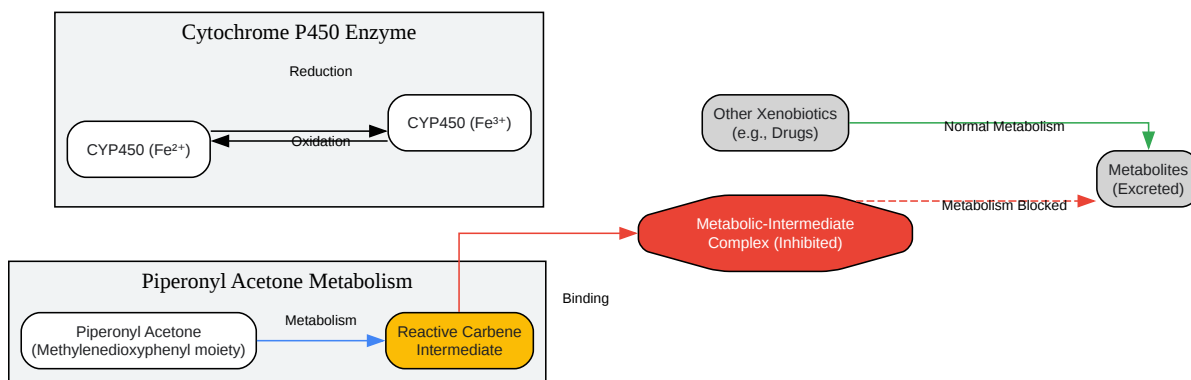
- **Small Spills:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- **Large Spills:** Evacuate the area and ventilate. Wear appropriate PPE. Prevent the spill from entering drains. Contain the spill and collect the material for disposal.

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

## Potential Mechanism of Action: Cytochrome P450 Inhibition

**Piperonyl acetone** contains a methylenedioxyphenyl (MDP) group, a structural feature found in other compounds known to interact with cytochrome P450 (CYP450) enzymes.<sup>[2]</sup> For instance, safrole, a structurally related compound, is a known inhibitor of several CYP450 isoforms.<sup>[3]</sup> The MDP group can be metabolized by CYP450 enzymes to form a reactive carbene intermediate, which can then bind to the heme iron of the enzyme, leading to mechanism-based inhibition.<sup>[4]</sup> This inhibition can affect the metabolism of other xenobiotics.



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Caption: Proposed mechanism of cytochrome P450 inhibition by **piperonyl acetone**.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

## Physical and Chemical Properties

Table 4: Physical and Chemical Properties of **Piperonyl Acetone**

Property	Value	Reference
CAS Number	55418-52-5	MetaSci SDS
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	MetaSci SDS
Molecular Weight	192.21 g/mol	MetaSci SDS
Appearance	White crystalline powder	MetaSci SDS
Melting Point	50-53 °C	MetaSci SDS
Boiling Point	164-165 °C @ 12 mmHg	MetaSci SDS
Solubility	Insoluble in water	PubChem

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